

Physicochemical Properties of L-Guluronic Acid: A Technical Guide

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Compound of Interest

Compound Name: *L-Triguluronic acid*

Cat. No.: *B15622612*

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Note on Nomenclature: The compound "**L-Triguluronic acid**" is not a standard chemical term found in the scientific literature. This guide pertains to L-Guluronic acid, a monosaccharide and a key component of alginate, assuming a typographical error in the user's request. L-Guluronic acid is a C-5 epimer of D-mannuronic acid.^[1]

This technical guide provides a comprehensive overview of the core physicochemical properties of L-Guluronic acid, intended for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines detailed experimental methodologies for their determination, and visualizes relevant biological pathways.

Core Physicochemical Data

The fundamental physicochemical properties of L-Guluronic acid are summarized in the tables below. It is important to note that some properties, such as pKa and spectroscopic data, are often reported in the context of alginate, the polymer in which L-Guluronic acid is a primary constituent.

Table 1: General and Physical Properties of L-Guluronic Acid

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₇	[1][2][3]
Molecular Weight	194.14 g/mol	[1][2][3]
CAS Number	1986-15-8	[1][2]
Appearance	Solid (details not specified)	[4]
Melting Point	Decomposes before melting	Vendor Data
pKa	3.65 (in alginate)	[5]

Table 2: Solubility Data

Solvent	Solubility	Source
Water	Soluble	[6]
Organic Solvents	Insoluble	[6]
Polar Aprotic Solvents (e.g., DMSO, DMF)	Soluble with counterions (e.g., TBA) and promoters (e.g., TBAF)	[6]

Note: The solubility of uronic acids can be influenced by pH.

Table 3: Spectroscopic Data (within Alginate polymer)

Spectroscopic Method	Key Peaks/Signals (in alginate)	Source
FTIR (cm ⁻¹)	~961 (characteristic peak), ~903 (anomeric C-H), ~812, ~781	[7][8]
¹³ C-NMR (ppm)	C-1: ~102.6, Carboxyl C: 172-180	[9]
¹ H-NMR (ppm)	H-1: ~5.473, H-2: ~4.318, H-3: ~4.446, H-4: ~4.571, H-5: ~4.883	

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of L-Guluronic acid. These are generalized protocols adapted for uronic acids.

Determination of Melting Point

Principle: The melting point of a crystalline solid is a measure of its purity. For compounds that decompose, the decomposition temperature range is noted.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

Procedure:

- Sample Preparation: A small amount of dry, powdered L-Guluronic acid is packed into a capillary tube to a height of 2-3 mm.[\[10\]](#) The tube is tapped gently to ensure tight packing.
[\[10\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting or decomposition point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[\[11\]](#)
- Observation: The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range. For L-Guluronic acid, the temperature range over which decomposition (e.g., charring, gas evolution) occurs is recorded.

Determination of Solubility

Principle: Solubility is determined by adding a solute to a solvent until a saturated solution is formed.

Apparatus:

- Analytical balance
- Vials or test tubes
- Vortex mixer or magnetic stirrer
- Temperature-controlled water bath or incubator

Procedure:

- Preparation: A known volume of the desired solvent (e.g., water, ethanol) is placed in a vial at a controlled temperature.
- Addition of Solute: Small, pre-weighed increments of L-Guluronic acid are added to the solvent.
- Equilibration: After each addition, the mixture is vigorously agitated (vortexed or stirred) until the solid is fully dissolved. The solution is allowed to equilibrate.
- Saturation Point: The addition of solute continues until a small amount of undissolved solid remains after prolonged agitation.
- Quantification: The total mass of dissolved L-Guluronic acid is used to calculate the solubility in g/L or mol/L.

Determination of Optical Rotation

Principle: Chiral molecules, like L-Guluronic acid, rotate the plane of polarized light. The specific rotation is a characteristic property.

Apparatus:

- Polarimeter

- Polarimeter cell (1 dm path length)
- Sodium lamp (D-line, 589 nm)
- Analytical balance
- Volumetric flask

Procedure:

- **Solution Preparation:** A solution of L-Guluronic acid of a known concentration (c , in g/mL) is prepared in a suitable solvent (e.g., water).
- **Blank Measurement:** The polarimeter cell is filled with the pure solvent, and the optical rotation is measured to obtain a blank reading.
- **Sample Measurement:** The cell is rinsed and filled with the L-Guluronic acid solution. The observed optical rotation (α) is measured.[\[12\]](#)
- **Calculation of Specific Rotation:** The specific rotation $[\alpha]$ is calculated using Biot's Law:[\[12\]](#)
 $[\alpha] = \alpha / (l * c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.

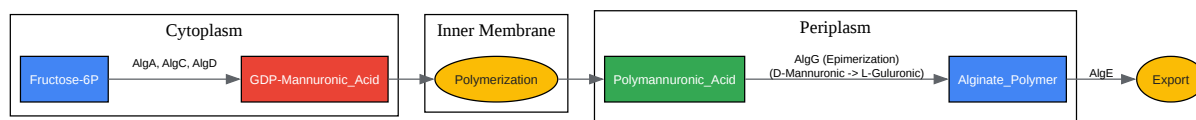
Signaling Pathways and Workflows

L-Guluronic acid is a key component of alginate, a polysaccharide produced by brown algae and some bacteria.[\[1\]](#) Its biological relevance is primarily understood through the biosynthesis and degradation of alginate.

Alginate Biosynthesis

In bacteria such as *Azotobacter vinelandii* and *Pseudomonas aeruginosa*, alginate is synthesized as a polymer of D-mannuronic acid, which is then partially epimerized to L-

Guluronic acid in the periplasm by the enzyme AlgG.[13] This epimerization is crucial for determining the physical properties of the resulting alginate.

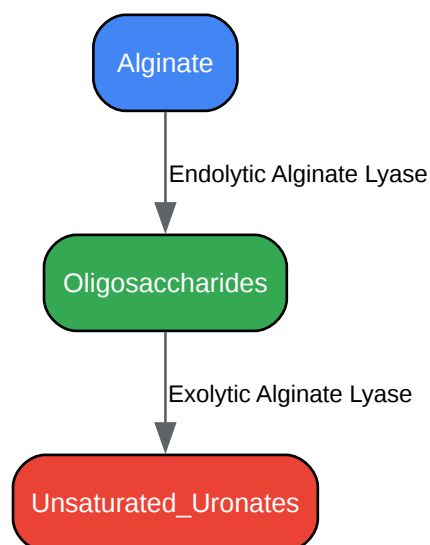


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Caption: Bacterial alginate biosynthesis workflow.

Enzymatic Degradation of Alginate

Alginate can be degraded by enzymes called alginate lyases. These enzymes cleave the glycosidic bonds in the alginate polymer, producing smaller oligosaccharides and ultimately monosaccharides. This process is significant in marine carbon cycling and has biotechnological applications.[14]



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Caption: Enzymatic degradation of alginate.

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